

# Physical properties of 3,5-Cycloheptadien-1-one (boiling point, density)

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## Compound of Interest

Compound Name: 3,5-Cycloheptadien-1-one

Cat. No.: B072246

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## Technical Guide: Physicochemical Properties of 3,5-Cycloheptadien-1-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **3,5-Cycloheptadien-1-one**, specifically its boiling point and density. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and chemical synthesis.

### Core Physical Properties

**3,5-Cycloheptadien-1-one** is a cyclic ketone with the molecular formula  $C_7H_8O$ .

Understanding its physical properties is fundamental for its application in research and development, particularly in designing reaction conditions, purification procedures, and formulation strategies.

### Data Presentation

The key physical properties of **3,5-Cycloheptadien-1-one** are summarized in the table below for quick reference.

Physical Property	Value	Conditions
Boiling Point	189.4 °C	at 760 mmHg[1]
Density	1.008 g/cm <sup>3</sup>	Not specified, likely at standard temperature and pressure.[1]
Molecular Weight	108.14 g/mol	
CAS Number	1121-65-9	

## Experimental Protocols

While specific, detailed experimental protocols for the determination of the boiling point and density of **3,5-Cycloheptadien-1-one** are not extensively published, standard methodologies for liquid organic compounds are applicable. The following sections outline generalized procedures that can be adapted for this purpose.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a precise determination of the boiling point of a small sample of **3,5-Cycloheptadien-1-one**, the Siwoloboff method is a suitable micro-scale technique.

Methodology: Siwoloboff's Method

- **Sample Preparation:** A small amount of **3,5-Cycloheptadien-1-one** (a few drops) is placed into a small-diameter test tube (fusion tube).
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed, open-end down, into the liquid in the fusion tube.
- **Apparatus Setup:** The fusion tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then immersed in a heating bath (e.g., a Thiele tube filled with mineral oil) to ensure uniform heating.
- **Heating:** The heating bath is gently and gradually heated. As the temperature rises, the air trapped in the capillary tube will expand and exit as a slow stream of bubbles.

- **Observation:** Upon further heating, the vapor of the **3,5-Cycloheptadien-1-one** will enter the capillary tube, causing a rapid and continuous stream of bubbles.
- **Boiling Point Determination:** The heat source is then removed, and the bath is allowed to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn back into the capillary tube. This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.
- **Pressure Correction:** The atmospheric pressure should be recorded at the time of the experiment. If the atmospheric pressure is not exactly 760 mmHg, a correction to the observed boiling point will be necessary to report the normal boiling point.

## Determination of Density

The density of a liquid is its mass per unit volume. A straightforward and accurate method for determining the density of a liquid organic compound like **3,5-Cycloheptadien-1-one** involves the use of a pycnometer or a volumetric flask.

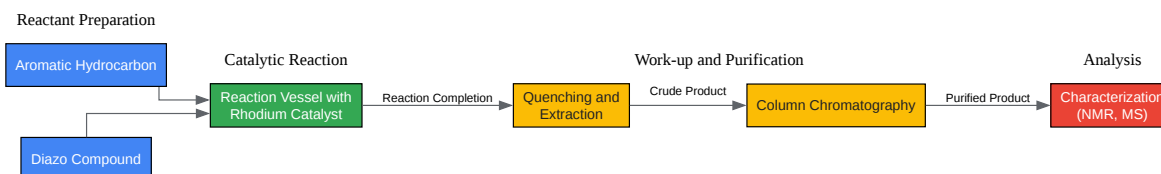
Methodology: Using a Volumetric Flask

- **Mass of the Empty Flask:** A clean and dry volumetric flask of a known volume (e.g., 10 mL or 25 mL) is accurately weighed on an analytical balance.
- **Mass of the Flask with the Sample:** The volumetric flask is carefully filled with **3,5-Cycloheptadien-1-one** up to the calibration mark. The flask is then reweighed.
- **Mass of the Sample:** The mass of the **3,5-Cycloheptadien-1-one** is determined by subtracting the mass of the empty flask from the mass of the flask filled with the sample.
- **Density Calculation:** The density is calculated by dividing the mass of the sample by the known volume of the flask. It is crucial to perform this measurement at a constant and recorded temperature, as density is temperature-dependent.

## Logical Relationships and Workflows

While specific signaling pathways for **3,5-Cycloheptadien-1-one** are not well-documented, a generalized experimental workflow for the synthesis of a related compound, a cycloheptatriene,

can provide a logical framework for researchers working with similar seven-membered ring structures. The following diagram illustrates a conceptual workflow for a rhodium-catalyzed ring expansion reaction, a common method for synthesizing such compounds.



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## References

- 1. rocketprops.readthedocs.io [rocketprops.readthedocs.io]
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